

5-Methoxyflavanone: A Technical Overview of Biological Activities

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Compound of Interest

Compound Name: 5-Methoxyflavanone

Cat. No.: B1149988

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Introduction

5-Methoxyflavanone is a flavonoid, a class of polyphenolic secondary metabolites found in various plants. As a derivative of the flavanone backbone, it is characterized by a methoxy group at the 5-position of the A-ring. This structural feature influences its physicochemical properties, such as lipophilicity, which in turn can affect its bioavailability and biological activity. Emerging research has highlighted the potential of **5-Methoxyflavanone** and its analogs in several therapeutic areas, primarily focusing on their anti-inflammatory, neuroprotective, and anticancer properties. This technical guide provides a comprehensive summary of the current scientific understanding of the biological activities of **5-Methoxyflavanone**, including quantitative data, detailed experimental protocols, and visualizations of the underlying molecular mechanisms and workflows.

Quantitative Data on Biological Activities

The following table summarizes the available quantitative data for the biological activities of **5-Methoxyflavanone** and structurally related methoxyflavonoids. This data provides a comparative context for its potential efficacy.

Compound	Biological Activity	Assay System	Measured Endpoint	Value	Reference
5-Methoxyflavone	Anti-inflammatory	LPS-stimulated RAW 264.7 macrophages	Nitric Oxide (NO) Production Inhibition	Potent Inhibition (Specific IC50 not provided)	[1]
5-Methoxyflavone	Neuroprotection	A β -challenged primary neuronal cultures	Inhibition of neuronal apoptosis	Effective	[2]
5-Methoxyflavone	Anticancer	Lung Adenocarcinoma (LUAD) Cells (A549, H1975)	Cell Proliferation (MTT Assay)	IC50 \approx 80 μ M	[3]
5-Methoxyflavone	Enzyme Inhibition	DNA polymerase- β	Enzyme Activity	Potent Inhibitor	[2]
(2S)-5,2',5'-trihydroxy-7-methoxyflavone	Neuroprotection	Dopamine-induced toxicity in PC12 cells	Cell Viability	Protective at 3-20 μ M	[4]
5,7-Dimethoxyflavone	Anti-inflammatory	Rat Paw Edema Model	Edema Reduction	Comparable to aspirin	[5]
5,7-Dimethoxyflavone	Neuroprotection	LPS-induced memory-impaired mice	Reduction of pro-inflammatory cytokines (IL-1 β , IL-6, TNF- α)	Significant reduction at 10-40 mg/kg	[6] [7]

5,7-dihydroxy-4'-methoxyflavone (Acacetin)	Anticancer	Breast, Stomach, Gastric, Prostate Cancer Cells	Induction of Apoptosis	Effective	[8]
5-hydroxy-7-methoxyflavone	Anticancer	Human Colon Carcinoma (HCT-116) Cells	Cytotoxicity	Dose-dependent	[9]

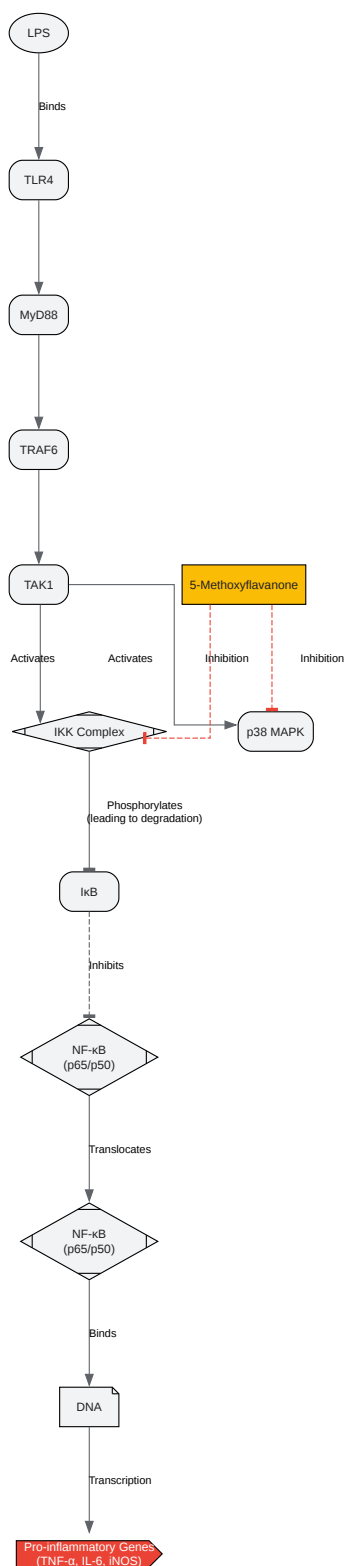
Key Biological Activities and Mechanisms of Action

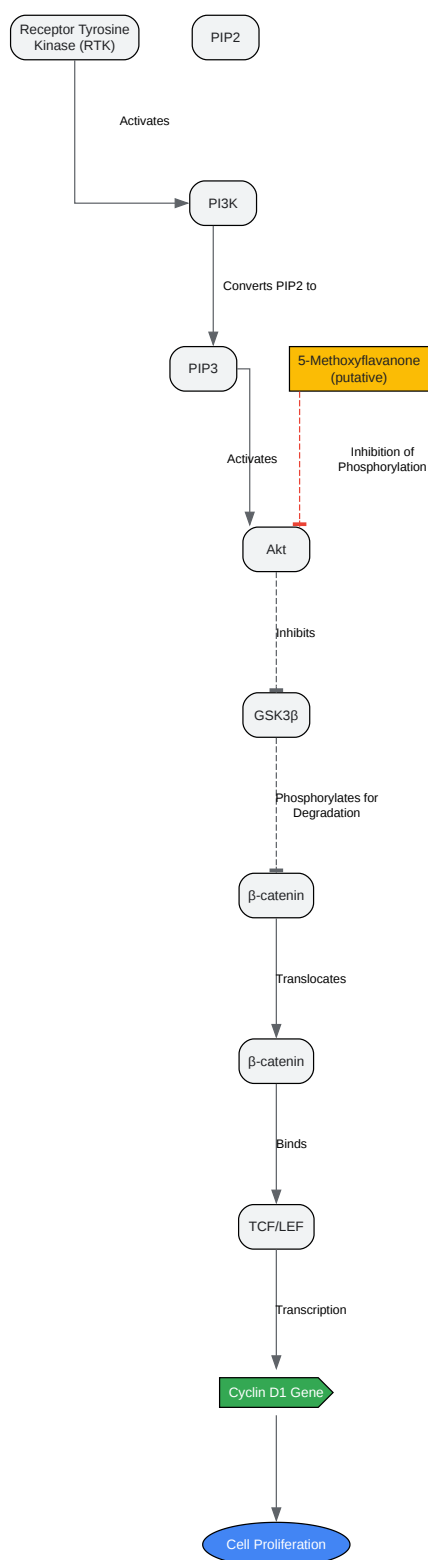
Anti-inflammatory Activity

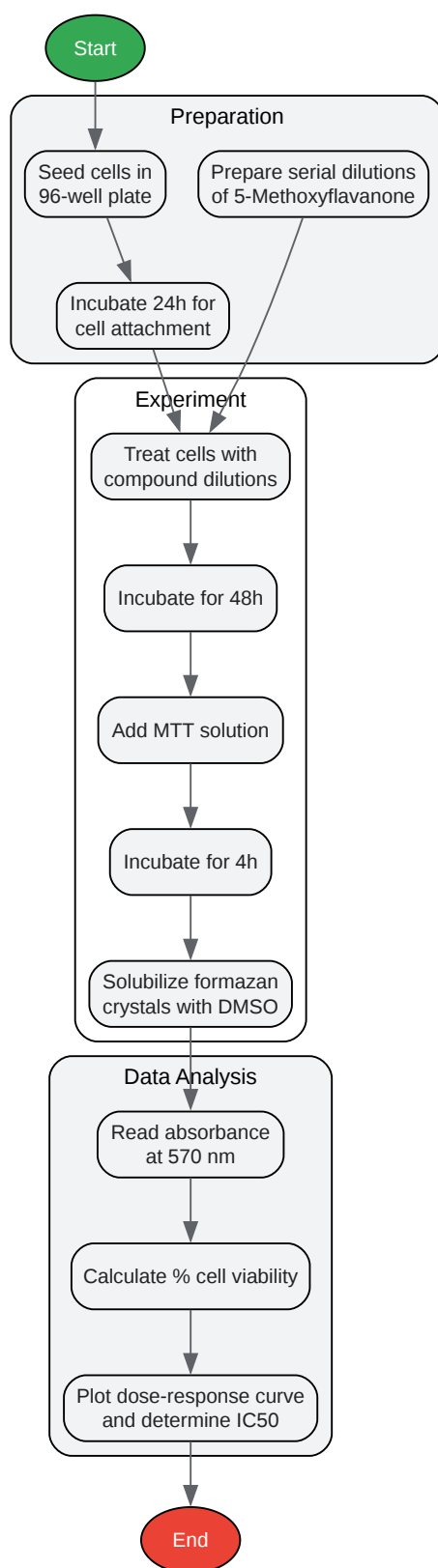
5-Methoxyflavanone has demonstrated notable anti-inflammatory properties. Its primary mechanism appears to be the suppression of pro-inflammatory mediators in activated macrophages.[\[1\]](#) This activity is largely attributed to its ability to modulate key signaling pathways involved in the inflammatory response.

Signaling Pathway: TLR4/NF- κ B and MAPK Signaling

Upon stimulation by lipopolysaccharide (LPS), Toll-like receptor 4 (TLR4) initiates a downstream signaling cascade involving Mitogen-Activated Protein Kinases (MAPKs) and the transcription factor Nuclear Factor-kappa B (NF- κ B). This leads to the transcription of genes encoding pro-inflammatory cytokines and enzymes like inducible nitric oxide synthase (iNOS). Studies on related methoxyflavones suggest that they can inhibit the phosphorylation of key proteins in these pathways, such as p38 MAPK and the p65 subunit of NF- κ B, thereby downregulating the inflammatory response.[\[3\]](#)







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